

Application Notes and Protocols for Preparing NNC-55-0396 Stock Solution

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Audience: Researchers, scientists, and drug development professionals.

Introduction

NNC-55-0396 is a potent and selective T-type calcium channel blocker, demonstrating inhibitory effects on Cav3.1 channels with an IC₅₀ value of 6.8 μM.[1][2][3] It shows minimal effect on high voltage-activated (L-type) calcium channels.[1] This compound is a valuable tool for investigating the physiological and pathological roles of T-type calcium channels in various cellular processes, including neurological disorders and angiogenesis.[1][4][5] Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of NNC-55-0396 stock solutions.

Physicochemical and Solubility Data

A summary of the key physicochemical and solubility properties of **NNC-55-0396** is presented in the table below. It is crucial to note that the molecular weight can vary between batches, particularly for the hydrate form, and it is recommended to refer to the batch-specific information on the product's certificate of analysis for precise calculations.



Property	Value	Source
Molecular Formula	С30H38FN3O2 · 2HCl	[1]
Molecular Weight	564.57 g/mol (dihydrochloride)	
564.6 g/mol	[1]	
564.56 g/mol (anhydrous basis)	[6]	
Purity	≥98% (HPLC)	[6]
≥95%	[1]	
Appearance	Crystalline solid, white solid	[1][6]
Solubility in Water	Soluble to 25 mM	
>10 mg/mL	[6]	
≥50 mg/mL (88.56 mM)	[7]	
Solubility in Organic Solvents	DMSO: 30 mg/mL	[1]
DMSO: 100 mg/mL (177.13 mM)	[7]	
DMF: 30 mg/mL	[1]	_
Ethanol: 30 mg/mL	[1]	_
Solubility in Buffered Solutions	Ethanol:PBS (pH 7.2) (1:3): 0.25 mg/ml	[1]

Experimental Protocols

Materials:

- NNC-55-0396 powder
- High-purity solvent (e.g., sterile water, DMSO, or ethanol)
- Sterile, nuclease-free microcentrifuge tubes or vials



- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, and a lab coat

Protocol for Preparing a 10 mM Stock Solution in Water:

This protocol is for preparing a 10 mM stock solution. Adjust the calculations accordingly for different desired concentrations.

- Determine the Mass of NNC-55-0396:
 - Using the batch-specific molecular weight (MW) from the Certificate of Analysis (e.g., 564.57 g/mol), calculate the mass required to prepare the desired volume of stock solution.
 - Formula: Mass (mg) = Desired Concentration (mM) x Desired Volume (mL) x MW (g/mol)
 / 1000
 - Example for 1 mL of 10 mM stock: Mass (mg) = 10 mM x 1 mL x 564.57 g/mol / 1000 =
 5.646 mg
- Weighing the Compound:
 - Carefully weigh out the calculated mass of NNC-55-0396 powder using a calibrated precision balance in a fume hood or on a designated weighing station.
- Dissolving the Compound:
 - Transfer the weighed powder to a sterile microcentrifuge tube or vial.
 - Add the calculated volume of sterile, high-purity water to the tube.
 - Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary, but check for compound stability



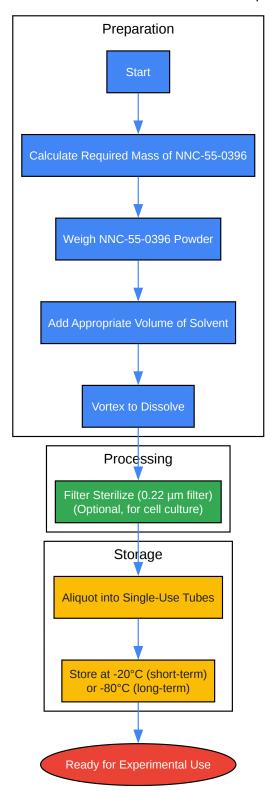
under these conditions.

- Sterilization (Optional but Recommended for Cell-Based Assays):
 - If the stock solution is intended for use in cell culture, it should be filter-sterilized through a 0.22 μm syringe filter into a new sterile tube. This is particularly important for aqueous solutions.[3]
- Storage and Handling:
 - It is often recommended to prepare solutions fresh for immediate use, as some sources suggest that solutions are unstable.[2]
 - For short-term storage, solutions can be kept at -20°C for up to one month.[3][8]
 - For long-term storage, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -80°C for up to six months.[3][8]
 - The solid compound should be stored desiccated at room temperature or at -20°C for long-term stability of at least four years.[1]

Diagrams



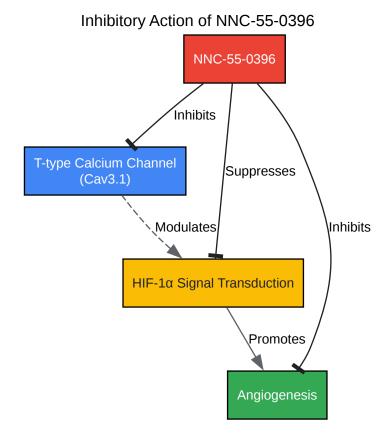
Workflow for NNC-55-0396 Stock Solution Preparation



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Caption: Workflow for NNC-55-0396 Stock Solution Preparation.





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Caption: NNC-55-0396 Inhibitory Signaling Pathway.

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